

# (5-Bromopyridin-2-yl)methanamine synthesis from 2-amino-5-bromopyridine

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## Compound of Interest

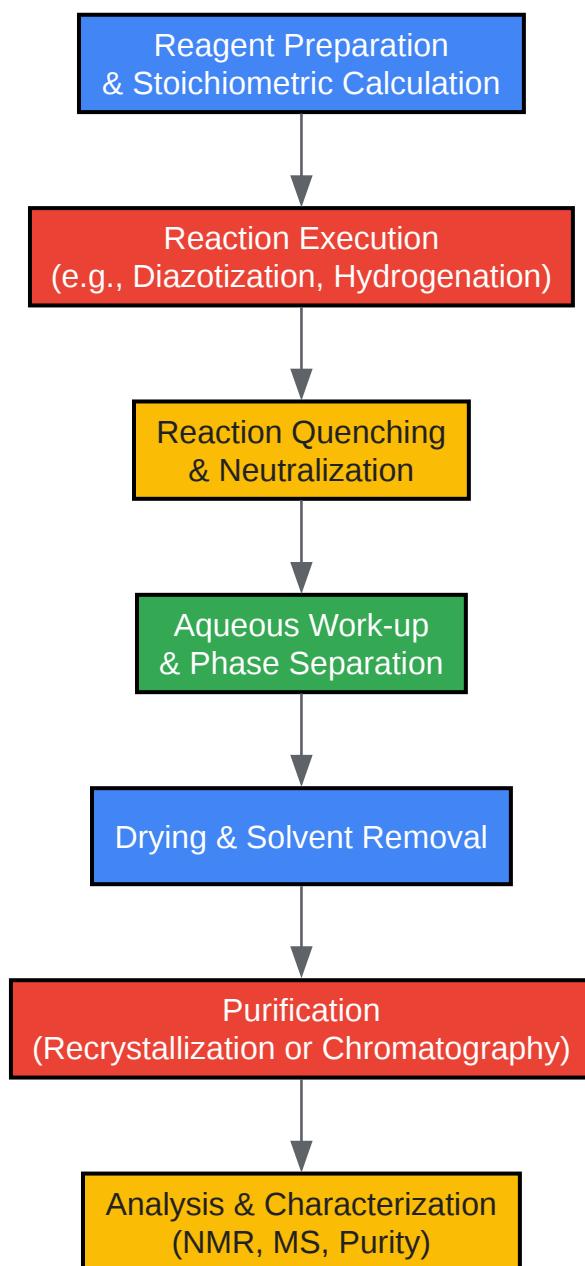
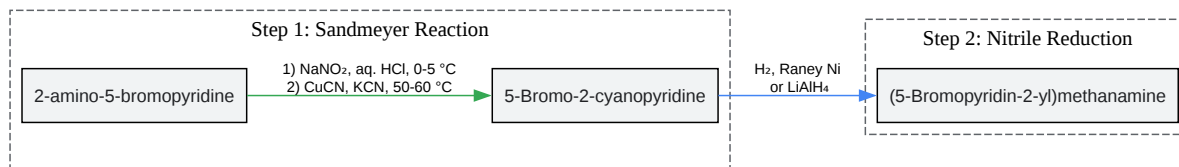
Compound Name: (5-Bromopyridin-2-yl)methanamine

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## Overall Synthetic Pathway

The transformation of 2-amino-5-bromopyridine to **(5-Bromopyridin-2-yl)methanamine** is efficiently achieved in two sequential steps. The first step is the conversion of the 2-amino group to a 2-cyano group via a Sandmeyer reaction. The resulting intermediate, 5-bromo-2-cyanopyridine, is then reduced to the target **(5-Bromopyridin-2-yl)methanamine**.



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- To cite this document: BenchChem. [(5-Bromopyridin-2-yl)methanamine synthesis from 2-amino-5-bromopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b574291#5-bromopyridin-2-yl-methanamine-synthesis-from-2-amino-5-bromopyridine\]](https://www.benchchem.com/product/b574291#5-bromopyridin-2-yl-methanamine-synthesis-from-2-amino-5-bromopyridine)

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